

Technical Guide: 1-Butenylboronic Acid – Stoichiometry, Stability, and Synthetic Utility

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Compound of Interest

Compound Name: 1-Butenylboronic acid

CAS No.: 1005452-36-7

Cat. No.: B3070723

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Molecular Identity & Physical Constants[1]

1-Butenylboronic acid is a critical C4-building block used primarily to install unsaturated alkyl chains via Palladium-catalyzed cross-coupling. While its theoretical molecular weight is precise, its effective molecular weight in the laboratory is dynamic due to the spontaneous formation of boroxine anhydrides.

Core Specifications

Property	Value	Notes
IUPAC Name	(E)-1-Butenylboronic acid	Trans-isomer is the standard synthetic product.
CAS Number	852458-12-9	Primary identifier for the commercially available (E)-isomer.[1]
Molecular Formula	C ₄ H ₉ BO ₂	
Molecular Weight	99.92 g/mol	Monomeric form (Theoretical).
Boroxine MW	245.75 g/mol	Trimeric anhydride form (C ₁₂ H ₂₁ B ₃ O ₃).
Physical State	White to off-white solid	Hygroscopic; tends to clump upon dehydration.
Solubility	MeOH, EtOH, THF, DMF	Sparingly soluble in non-polar solvents; soluble in aqueous base.

The Stoichiometry Paradox: Boronic Acid vs. Boroxine

In drug development workflows, relying solely on the monomeric molecular weight (99.92 g/mol) often leads to under-dosing. Like most alkyl- and alkenylboronic acids, **1-butenylboronic acid** exists in a reversible equilibrium with its cyclic trimeric anhydride (boroxine).

The Dehydration Equilibrium

Storage under vacuum or dry conditions shifts the equilibrium toward the boroxine, while exposure to ambient moisture shifts it back to the acid. This creates a variable "effective mass."

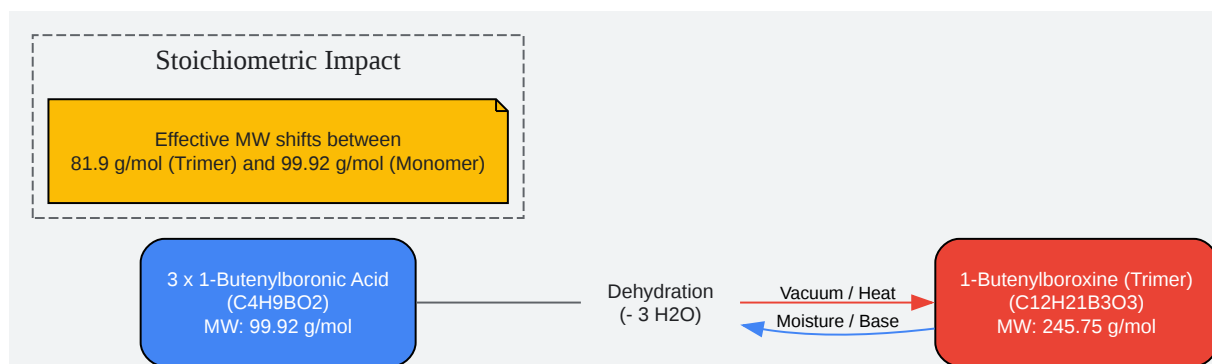
- Monomer: 100% Active Boron Species (1 mol B per 99.92 g)
- Trimer (Boroxine): 100% Active Boron Species (3 mol B per 245.75 g)

81.9 g/mol per B)

Impact: If your sample is significantly dehydrated (high boroxine content), weighing based on 99.92 g/mol will result in a stoichiometric excess of boron equivalents (since $81.9 < 99.92$). Conversely, high water content (wet solid) leads to a stoichiometric deficit.

Visualizing the Equilibrium

The following diagram illustrates the dehydration pathway and the stoichiometry shift.



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Figure 1: The reversible dehydration of **1-butenylboronic acid** to its boroxine trimer. The effective weight per boron atom drops as the material dehydrates.

Synthesis & Quality Control

To ensure reproducibility in SAR (Structure-Activity Relationship) studies, the synthesis and characterization must confirm both the isomeric purity (E vs Z) and the boronic acid content.

Synthesis Protocol: Hydroboration of 1-Butyne

The most authoritative method for generating high-purity (E)-**1-butenylboronic acid** is the hydroboration of 1-butyne.

- Reagents: 1-Butyne, Catecholborane (or Pinacolborane), followed by hydrolysis.
- Mechanism: Syn-addition of the B-H bond across the triple bond ensures the Trans (E) geometry.

- Hydrolysis: The intermediate ester is hydrolyzed with water/acid to yield the free boronic acid.

QC Protocol: Purity Determination via Mannitol Titration

Because the "dry weight" is unreliable (due to the variable boroxine/water ratio), D-Mannitol titration is the gold standard for determining the precise molarity of the reagent.

Step-by-Step Methodology:

- Dissolution: Dissolve ~100 mg of **1-butenylboronic acid** in a neutral solvent (e.g., MeOH/Water).
- Complexation: Add excess D-Mannitol (approx. 10 eq). Mannitol forms a cyclic ester with the boronic acid, releasing one proton (H^+) per boron atom.
 - Reaction:
- Titration: Titrate the released protons with standardized NaOH (0.1 N) using phenolphthalein or a pH electrode.
- Calculation:

Applications in Drug Development[3]

1-Butenylboronic acid is a versatile "handle" in medicinal chemistry. It is primarily used to introduce a C4-alkenyl chain, which can serve as a hydrophobic tail or a precursor for further functionalization.

Suzuki-Miyaura Cross-Coupling

This is the primary application. The reagent couples with aryl or vinyl halides to form conjugated systems.

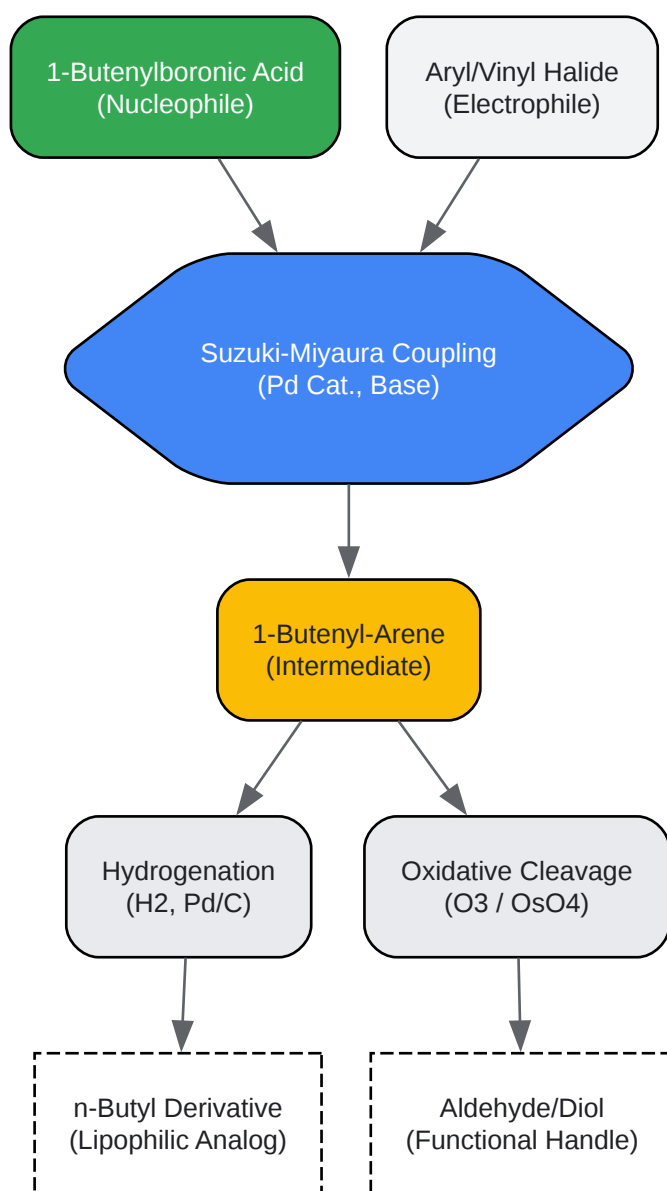
- Catalyst Systems: $Pd(dppf)Cl_2$ or $Pd(PPh_3)_4$ are standard.
- Base: Aqueous K_2CO_3 or Cs_2CO_3 is required to activate the boron species (forming the boronate "ate" complex).

- Side Reactions: Protodeboronation (loss of the boron group) can occur. Using a slight excess (1.2–1.5 eq) compensates for this and the boroxine content.

Functionalization Logic

Once installed, the 1-butenyl group offers two distinct chemical pathways:

- Hydrogenation: Reduces the double bond to a saturated n-butyl group (lipophilic chain).
- Metathesis/Oxidation: The alkene can be cleaved (ozonolysis) to an aldehyde or participated in olefin metathesis to extend the chain.



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Figure 2: Synthetic workflow utilizing **1-butenylboronic acid** to generate diverse chemical scaffolds.

References

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